

Proper Disposal of N-Butyroyl-D-Sphingosine in a Laboratory Setting

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Compound of Interest

Compound Name: *N-Butyroyl-D-Sphingosine*

Cat. No.: B15601466

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical reagents is a critical component of laboratory operations. This document provides a comprehensive, step-by-step guide for the proper disposal of **N-Butyroyl-D-Sphingosine** (CAS 74713-58-9), a solid, non-combustible sphingolipid. While generally not classified as hazardous, adherence to proper disposal protocols is essential to maintain a safe laboratory environment and ensure regulatory compliance.

Summary of Chemical and Safety Data

The following table summarizes key quantitative and safety information for **N-Butyroyl-D-Sphingosine**.

Property	Value	Reference
CAS Number	74713-58-9	[1] [2] [3]
Molecular Formula	C ₂₂ H ₄₃ NO ₃	[1] [2]
Molecular Weight	369.58 g/mol	[1] [2]
Appearance	Solid	[2] [3]
Storage Temperature	-20°C	[2] [3]
GHS Hazard Classification	Not classified as hazardous	[4]
Storage Class Code	13 - Non-Combustible Solids	[2] [3]

Personal Protective Equipment (PPE)

Before handling **N-Butyroyl-D-Sphingosine** for disposal, ensure the following personal protective equipment is worn:

- **Gloves:** Wear appropriate chemical-resistant gloves.
- **Eye Protection:** Use safety glasses or goggles.
- **Lab Coat:** A standard lab coat is required to prevent skin contact.

Step-by-Step Disposal Procedure

The disposal of **N-Butyroyl-D-Sphingosine** should be conducted in accordance with your institution's specific waste management policies and local regulations. The following is a general procedural guide based on its non-hazardous nature.

1. Unused or Expired Pure Compound:

- **Small Quantities (milligram scale):** For minute residual amounts, it may be permissible to dispose of the compound as solid chemical waste.
 - Ensure the material is in a solid, dry state.
 - Place the compound in a clearly labeled, sealed container. The label should include the chemical name ("**N-Butyroyl-D-Sphingosine**") and CAS number (74713-58-9).
 - Transfer the container to the designated solid waste disposal stream as directed by your institution's Environmental Health and Safety (EHS) department.
- **Large Quantities:** For larger amounts of the pure compound, it is imperative to consult your institution's EHS guidelines. Do not dispose of significant quantities in the regular laboratory trash.

2. Contaminated Labware and Materials:

Items such as pipette tips, centrifuge tubes, and paper towels that have come into contact with **N-Butyroyl-D-Sphingosine** should be disposed of as solid waste.

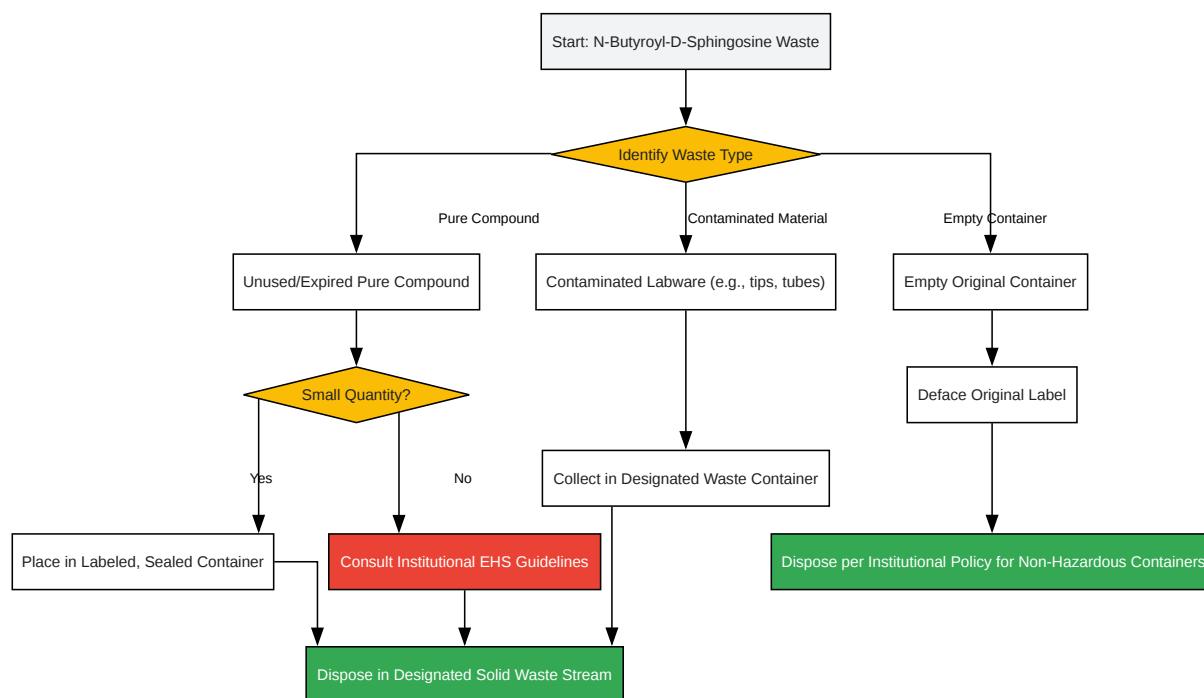
- Collect all contaminated disposable materials in a designated waste bag or container.
- Ensure no free-flowing liquid is present.
- Seal the bag or container and place it in the appropriate solid waste receptacle for your laboratory.

3. Empty Original Containers:

- Ensure the container is completely empty of any residual powder.
- Deface the original label to prevent any confusion.
- Dispose of the empty container in accordance with your institution's policy for non-hazardous chemical containers. Some institutions may require triple rinsing before disposal with regular laboratory glass or plastic waste.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **N-Butyroyl-D-Sphingosine**.



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Caption: Disposal decision workflow for **N-Butyroyl-D-Sphingosine**.

Important Considerations

- Always consult your institution's specific Environmental Health and Safety (EHS) guidelines before disposing of any chemical waste. Local and national regulations may vary.
- Avoid generating dust when handling the solid compound.

- In case of a spill, use personal protective equipment and collect the solid material for disposal as chemical waste.[5]
- Hazardous decomposition products may include nitrogen oxides, carbon monoxide, and carbon dioxide.[6]

By following these procedures, researchers can ensure the safe and compliant disposal of **N-Butyroyl-D-Sphingosine**, contributing to a secure and professional laboratory environment.

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